

A Comprehensive Safety & Handling Guide for Heterocyclic Chloromethyl Intermediates

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Compound of Interest

Compound Name: *3-(Chloromethyl)pyridazine hydrochloride*
CAS No.: 27349-66-2
Cat. No.: B1592399

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An In-Depth Technical Guide Focused on **3-(Chloromethyl)pyridazine hydrochloride**

A Note on Data Availability and a Surrogate-Based Approach: As a Senior Application Scientist, scientific integrity is paramount. In compiling this guide, it became evident that detailed, publicly accessible Safety Data Sheet (SDS) information for **3-(Chloromethyl)pyridazine hydrochloride** (CAS 54340-57-3) is scarce. To provide researchers with a robust and cautious framework for handling this compound, this guide will utilize data from the well-documented, structurally analogous compound, 3-(Chloromethyl)pyridine hydrochloride (CAS 6959-48-4).

The shared presence of the reactive chloromethyl group and the hydrochloride salt on a nitrogen-containing aromatic ring suggests a similar hazard profile. However, this guide must be treated as an informed but precautionary estimate. Users are **REQUIRED** to obtain and consult the specific SDS for **3-(Chloromethyl)pyridazine hydrochloride** from their supplier before initiating any laboratory work.

Section 1: Chemical Identity and Inferred Hazard Overview

Understanding the identity and primary hazards of a chemical is the foundation of safe laboratory practice. The following tables summarize the known identifiers for the target compound and its surrogate, along with the detailed GHS classification of the surrogate, which we will use as a safety baseline.

Chemical Identifiers

Property	Target Compound	Surrogate Compound
Chemical Name	3-(Chloromethyl)pyridazine hydrochloride	3-(Chloromethyl)pyridine hydrochloride
Synonyms	N/A	3-Picolyl chloride hydrochloride
CAS Number	54340-57-3	6959-48-4
Molecular Formula	C ₅ H ₅ ClN ₂ · HCl	C ₆ H ₆ ClN · HCl[1]
Molecular Weight	165.03 g/mol	164.03 g/mol [1]

Executive Summary of Primary Hazards

Based on the data for its pyridine analogue, **3-(Chloromethyl)pyridazine hydrochloride** should be treated as a highly hazardous solid. The primary risks are:

- **Severe Corrosivity:** Causes severe, potentially irreversible burns to skin and eyes upon contact.[1][2][3]
- **Acute Oral Toxicity:** Harmful if swallowed, with ingestion potentially causing severe damage to the gastrointestinal tract.[1][2][3]
- **Long-Term Health Risks:** The surrogate is suspected of causing genetic defects and cancer, demanding stringent handling to minimize any exposure.[2][4]
- **Reactivity:** The compound is hygroscopic (absorbs moisture from the air) and may be corrosive to metals.[2][5]

GHS Classification (Based on 3-(Chloromethyl)pyridine hydrochloride)

GHS Classification	Code	Hazard Statement
Signal Word	Danger[3]	
Pictograms		
Hazard Statements	H314	Causes severe skin burns and eye damage.[1][2][3]
H302	Harmful if swallowed.[1][2][3]	
H341	Suspected of causing genetic defects.[2]	
H351	Suspected of causing cancer. [2]	
H290	May be corrosive to metals.[1] [2]	
Precautionary Statements	P201	Obtain special instructions before use.[2]
P260	Do not breathe dust.[2][6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][6]	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][6]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2][6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]	

P310	Immediately call a POISON CENTER or doctor/physician. [2] [6]
P405	Store locked up. [1]

Section 2: Understanding the Reactivity and Toxicological Profile

A deeper understanding of the molecule's properties explains why these stringent safety measures are necessary. The hazards are not arbitrary; they are rooted in the chemical's structure and reactivity.

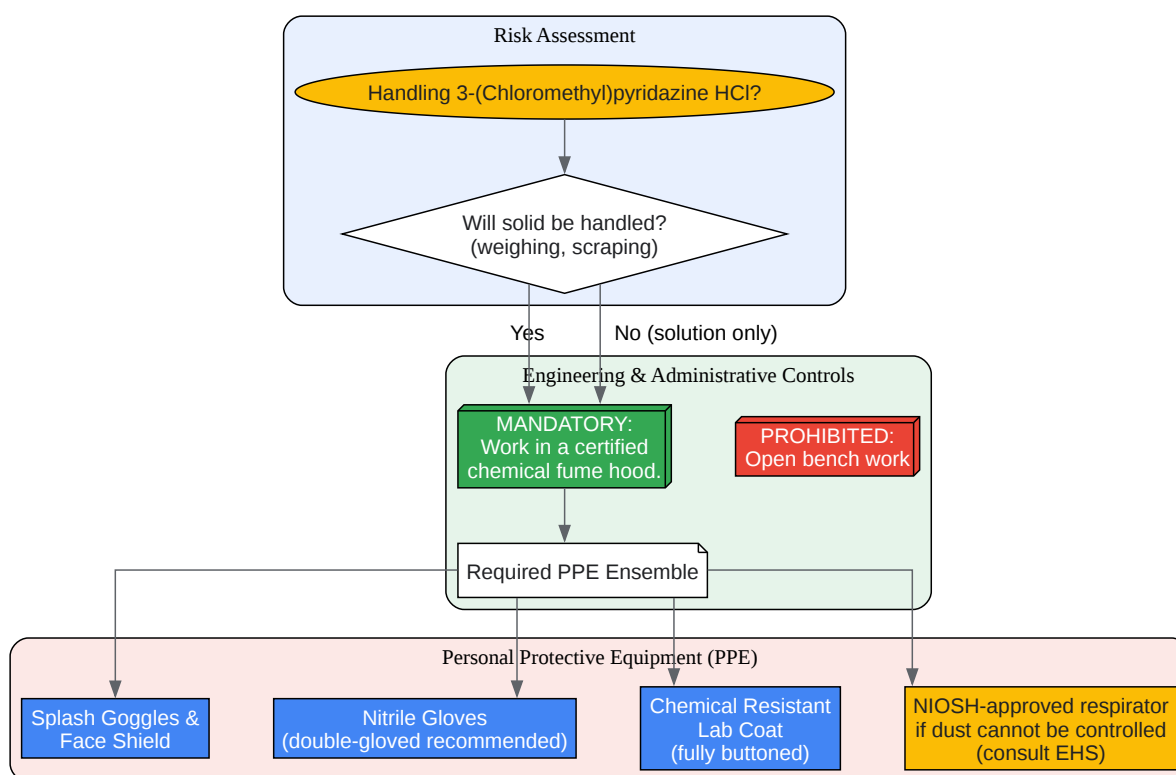
- **Causality of Corrosivity:** The hydrochloride salt makes the compound acidic. Upon contact with moisture (e.g., on skin, eyes, or mucous membranes), it can release hydrochloric acid, causing immediate and severe chemical burns.[\[6\]](#) The alkyl chloride (-CH₂Cl) group is also reactive and can contribute to tissue damage. Ingestion is particularly dangerous as it can lead to perforation of the stomach or esophagus.[\[6\]](#)
- **Toxicological Endpoints:** Acute oral toxicity is confirmed with an LD₅₀ of 316 mg/kg in rats for the pyridine surrogate, classifying it as harmful.[\[2\]](#) Of greater concern for researchers is the long-term risk. A 1978 bioassay by the National Toxicology Program concluded that 3-(chloromethyl)pyridine hydrochloride was carcinogenic in rats and mice, producing tumors in the stomach where the compound was directly applied.[\[4\]](#) This finding, combined with evidence of mutagenicity, necessitates treating the compound as a potential human carcinogen/mutagen and ensuring zero exposure.[\[2\]](#)
- **Stability & Incompatibilities:** The compound is hygroscopic and should be stored protected from moisture.[\[5\]](#) As an acidic salt, it is incompatible with strong bases, which would neutralize the hydrochloride and liberate the free base. It is also incompatible with strong oxidizing agents, with which it could react exothermically.[\[5\]](#) Its corrosive nature towards metals also dictates storage in appropriate containers.[\[1\]](#)

Section 3: Standard Operating Procedures (SOPs) for Safe Handling

Given the severe hazards, all work with this compound must be performed within strictly controlled environments using meticulous procedures.

Protocol 1: Engineering Controls & PPE Selection

The primary directive is to prevent all contact and inhalation. The choice of controls and PPE is not optional and should follow a risk-based assessment.



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Caption: Logic diagram for selecting controls and PPE.

Protocol 2: Weighing and Preparing Solutions

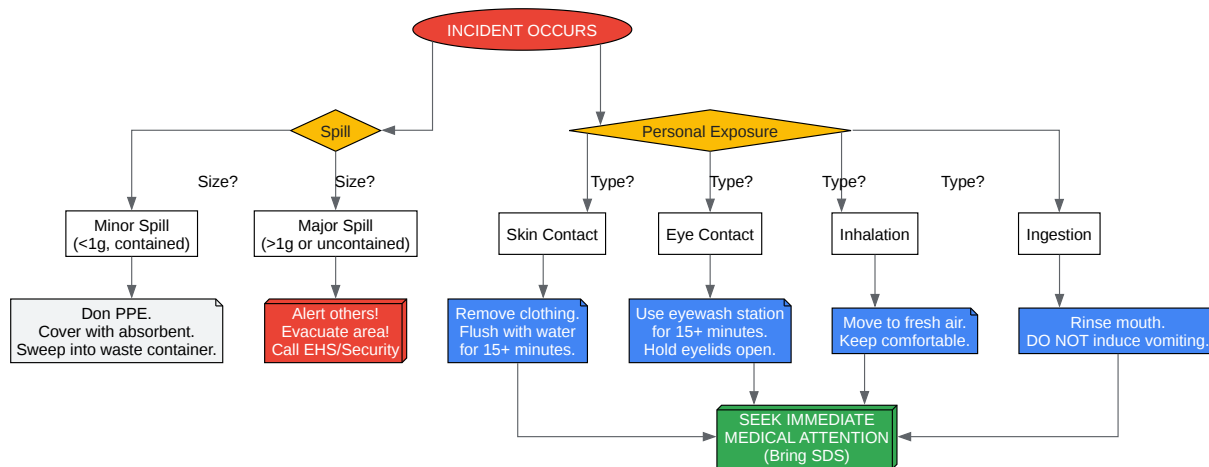
This procedure is a high-risk step due to the potential for generating airborne dust particles.

- **Preparation:** Don all required PPE as determined in Protocol 1. Ensure the chemical fume hood sash is at the proper working height. Place a plastic-backed absorbent liner on the work surface.
- **Tare Vessel:** Place a clean, dry, and appropriately labeled receiving vessel (e.g., a beaker or flask) on the analytical balance within the fume hood. Tare the balance.
- **Aliquot Transfer:** Using a clean spatula, carefully transfer the solid from the stock container to the tared vessel. Perform this action slowly and close to the surface to minimize dust generation. Do not tap the spatula on the side of the vessel.
- **Weighing:** Close the balance door and record the weight. Re-close the stock container immediately.
- **Dissolution:** Remove the vessel from the balance. While still inside the fume hood, slowly add the desired solvent to the vessel, aiming the solvent stream down the side of the vessel to avoid splashing the solid.
- **Decontamination:** Carefully wipe the spatula with a solvent-dampened cloth. Place the cloth and the absorbent liner into a designated solid hazardous waste container.
- **Final Steps:** Remove gloves and wash hands thoroughly with soap and water after the procedure is complete.^[2]

Section 4: Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical to mitigating injury. All personnel must be familiar with these procedures before beginning work.

Emergency Response Workflow



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